

# Navigating the Disposal of H100: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: H100

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The responsible disposal of laboratory materials is a critical component of ensuring a safe and compliant research environment. The designation "**H100**" can refer to a range of products, from high-performance computing components to various chemical formulations. This guide provides essential safety and logistical information for the proper disposal of two prominent "**H100**" products encountered in research and development settings: the NVIDIA **H100** Tensor Core GPU and chemical products bearing the "**H100**" label.

## Disposal of NVIDIA H100 GPUs

The NVIDIA **H100** GPU is a powerful computational tool used in data-intensive research. As with all electronic waste (e-waste), proper disposal is crucial to prevent environmental contamination and ensure data security.<sup>[1]</sup> Improper disposal can lead to the release of heavy metals and other toxic substances.<sup>[1]</sup>

Key Disposal Considerations for NVIDIA **H100** GPUs:

- **Data Sanitization:** Before disposal, it is imperative to securely erase any sensitive data that may have been processed or stored in the system containing the GPU.<sup>[1]</sup>
- **Manufacturer and Supplier Programs:** Check with NVIDIA or your supplier for any take-back or recycling programs for enterprise-grade hardware.<sup>[1]</sup>
- **Certified E-Waste Recycling:** Utilize a certified e-waste recycler that specializes in high-performance computing components. Look for certifications such as R2 (Responsible

Recycling) or e-Stewards to ensure environmentally sound management.[1]

- Documentation: Maintain detailed records of the disposal process, including the date, method, and recycling facility used, for compliance and auditing purposes.[1]

#### Alternative End-of-Life Options:

If the GPU is still functional, consider reselling it on the secondary market or donating it to educational or research institutions to extend its usable life.[1]



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## References

- 1. How do I properly dispose of an old or replaced H100 or A100 GPU? - Massed Compute [massedcompute.com]

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